

Investigating the pharmacology of BMS905

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Compound of Interest		
Compound Name:	BMS905	
Cat. No.:	B12395234	Get Quote

References

- 1. Discovery of BMS-986260, a Potent, Selective, and Orally Bioavailable TGFβR1 Inhibitor as an Immuno-oncology Agent PMC [pmc.ncbi.nlm.nih.gov]
- 2. Preclinical pharmacokinetics and in vitro metabolism of BMS-690514, a potent inhibitor of EGFR and VEGFR2 PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. alzdiscovery.org [alzdiscovery.org]
- 4. Identification and Preclinical Pharmacology of the γ-Secretase Modulator BMS-869780 -PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. A Phase 1/2a Study of BMS-986179 Administered Alone and in Combination with Nivolumab (BMS-936558) in Subjects with Advanced Solid Tumors | Dana-Farber Cancer Institute [dana-farber.org]
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